

# A Comprehensive Technical Guide to 1-Boc-pyrazole: Physical Properties and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Boc-pyrazole

Cat. No.: B1340091

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1-Boc-pyrazole** (tert-butyl 1H-pyrazole-1-carboxylate), a key reagent in synthetic chemistry. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the field of medicinal chemistry and drug discovery.

## Physical Properties of 1-Boc-pyrazole

**1-Boc-pyrazole** is a liquid at room temperature. Its key physical characteristics are summarized in the table below. This data is crucial for its appropriate handling, storage, and application in various chemical reactions.

Property	Value	Reference
Chemical Name	tert-Butyl 1H-pyrazole-1-carboxylate	[1]
Synonyms	1-(tert-Butoxycarbonyl)pyrazole, 1-Boc-pyrazole	
CAS Number	219580-32-2	
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	168.19 g/mol	
Physical Form	Liquid	
Boiling Point	161 °C at 760 mmHg	
Density	1.036 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.472	

It is important to distinguish **1-Boc-pyrazole** from its various derivatives, which may be solids with defined melting points. For instance, **1-Boc-pyrazole-4-boronic acid pinacol ester** is a solid with a melting point of 82-86 °C[2], and **N,N'-Di-Boc-1H-pyrazole-1-carboxamidine** has a melting point of 86-90 °C.

## Experimental Protocol: Synthesis of 1-Boc-pyrazole

The following is a general experimental procedure for the synthesis of **1-Boc-pyrazole**. This protocol is based on the reaction of pyrazole with di-tert-butyl dicarbonate in the presence of a base.

Materials:

- Pyrazole
- Triethylamine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)

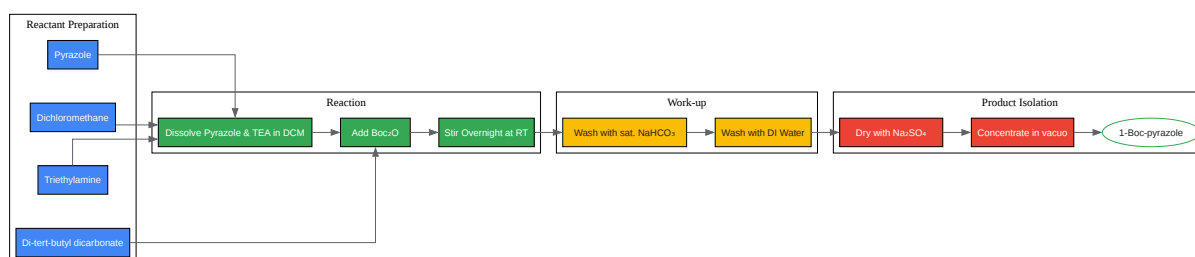
- Dichloromethane (DCM)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Deionized water
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

#### Procedure:

- Reaction Setup: Dissolve pyrazole (1 equivalent) and triethylamine (1.5 equivalents) in dichloromethane. For a 0.05 mol scale, 50 mL of dichloromethane can be used.
- Addition of Boc Anhydride: To the stirred solution, add di-tert-butyl dicarbonate (1.2 equivalents).
- Reaction: Allow the reaction mixture to stir overnight at room temperature.
- Work-up:
  - Transfer the reaction mixture to a separatory funnel.
  - Wash the organic phase with a saturated  $\text{NaHCO}_3$  solution (e.g., 25 mL for a 50 mL DCM reaction volume).
  - Perform a second wash with deionized water (e.g., 25 mL).
- Drying and Concentration:
  - Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ .
  - Filter to remove the drying agent.
  - Concentrate the filtrate under reduced pressure to yield tert-butyl 1H-pyrazole-1-carboxylate[1].

## Visualized Experimental Workflow

The synthesis of **1-Boc-pyrazole** can be visualized as a straightforward workflow, as depicted in the following diagram.



[Click to download full resolution via product page](#)

Synthetic workflow for **1-Boc-pyrazole**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tert-Butyl 1H-pyrazole-1-carboxylate | 219580-32-2 [chemicalbook.com]
- 2. 1-Boc-pyrazole-4-boronic acid pinacol ester 97% | Sigma-Aldrich [sigmaaldrich.com]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Boc-pyrazole: Physical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340091#physical-properties-of-1-boc-pyrazole-melting-point-boiling-point]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)